

# commercial availability and suppliers of 2- Iodotoluene

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## Compound of Interest

Compound Name: **2-Iodotoluene**

Cat. No.: **B057078**

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An In-depth Technical Guide to **2-Iodotoluene** for Researchers and Drug Development Professionals

## Introduction

**2-Iodotoluene**, also known as 1-iodo-2-methylbenzene, is an aromatic organic compound with the chemical formula  $C_7H_7I$ . It serves as a crucial building block and intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries. Its utility stems from the reactivity of the carbon-iodine bond, which readily participates in various cross-coupling reactions to form new carbon-carbon and carbon-heteroatom bonds. This guide provides a comprehensive overview of the commercial availability, key suppliers, and practical applications of **2-iodotoluene** for professionals in research and drug development.

## Commercial Availability and Suppliers

**2-Iodotoluene** is readily available from a multitude of chemical suppliers, catering to both research and bulk-scale requirements. The compound is typically offered at a purity of 98% or higher. Below is a summary of prominent suppliers and their typical offerings.

## Data Presentation: Commercial Suppliers of 2- Iodotoluene

Supplier	Purity	Available Quantities	Additional Notes
Sigma-Aldrich (Merck)	98% <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	5 g, 25 g, Bulk inquiries welcome <a href="#">[1]</a>	Often stabilized with copper. <a href="#">[4]</a>
Fisher Scientific (Thermo Scientific Chemicals)	98% <a href="#">[5]</a> <a href="#">[6]</a>	25 g, 25 mL, Bulk inquiries welcome <a href="#">[5]</a> <a href="#">[6]</a>	Legacy Acros Organics product. <a href="#">[5]</a>
Apollo Scientific	98% <a href="#">[7]</a>	25 g, 100 g, 500 g, 2.5 kg, 10 kg <a href="#">[7]</a>	UK-based supplier with international shipping.
Strem Chemicals	min. 98% <a href="#">[8]</a>	25 g, 100 g, Bulk quotes available <a href="#">[8]</a>	Product of Ascensus Specialties LLC. <a href="#">[8]</a>
Tokyo Chemical Industry (TCI)	>98.0% (GC) <a href="#">[9]</a> <a href="#">[10]</a>	25 mL, 500 mL, Bulk quotes available	Stabilized with copper chip. <a href="#">[9]</a> <a href="#">[10]</a>
Santa Cruz Biotechnology	Research Grade	Inquire for quantities <a href="#">[11]</a>	Primarily for research use. <a href="#">[11]</a>
Cefa-Cilinas Biotics Pvt. Ltd.	Commercial, Pharma, Industrial Grade	MOQ: 25 kg; 50 kg to 250 kg drums <a href="#">[12]</a>	Indian manufacturer and exporter. <a href="#">[12]</a>
Infinium Pharmachem Limited	≥96%	Inquire for quantities	Stabilized with copper. <a href="#">[4]</a>
Otto Chemie Pvt. Ltd.	98%	Inquire for quantities <a href="#">[13]</a>	Indian supplier, provides Certificate of Analysis. <a href="#">[13]</a>
Tosoh Europe B.V.	Fine Chemicals Grade	Inquire for quantities <a href="#">[14]</a>	Part of a wide range of iodinated products. <a href="#">[14]</a>

## Physicochemical Properties

A summary of the key physical and chemical properties of **2-iodotoluene** is presented below.

Property	Value	Reference
CAS Number	615-37-2	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[11]</a>
Molecular Formula	C <sub>7</sub> H <sub>7</sub> I	<a href="#">[11]</a> <a href="#">[15]</a>
Molecular Weight	218.03 g/mol	<a href="#">[1]</a> <a href="#">[11]</a> <a href="#">[15]</a>
Appearance	Clear, colorless to pale-yellow or red liquid	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Boiling Point	211-212 °C	<a href="#">[14]</a>
Density	1.713 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.608	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	90 °C (194 °F) - closed cup	<a href="#">[1]</a> <a href="#">[8]</a>
Solubility	Insoluble in water; soluble in benzene, alcohol, ether. <a href="#">[4]</a>	

## Experimental Protocols: Application in Cross-Coupling Reactions

**2-Iodotoluene** is a versatile substrate for various palladium-catalyzed cross-coupling reactions, which are fundamental transformations in modern organic synthesis and drug discovery. These reactions, such as the Suzuki, Sonogashira, Heck, and Buchwald-Hartwig amination, enable the construction of complex molecular architectures.

## Detailed Methodology: Sonogashira Coupling of 2-Iodotoluene

The Sonogashira coupling reaction is a powerful method for the formation of carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide. The following protocol is a representative example of a Sonogashira coupling reaction using an aryl iodide like **2-iodotoluene**.

Reaction Scheme:

## Materials:

- **2-iodotoluene**
- Terminal alkyne (e.g., Phenylacetylene)
- Palladium catalyst (e.g., Bis(triphenylphosphine)palladium(II) dichloride,  $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ )
- Copper(I) cocatalyst (e.g., Copper(I) iodide,  $\text{CuI}$ )
- Base (e.g., Triethylamine, TEA)
- Anhydrous solvent (e.g., Toluene or THF/DMA mixture)
- Standard laboratory glassware for inert atmosphere reactions

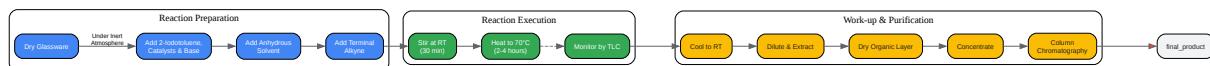
## Procedure:

- Reaction Setup: To a dry round-bottom flask or Schlenk tube equipped with a magnetic stir bar and a condenser, add the aryl halide (e.g., **2-iodotoluene**, 1.0 mmol, 1.0 eq).
- Reagent Addition: Under an inert atmosphere (e.g., Argon or Nitrogen), add the palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ , 0.02 mmol, 2 mol%) and the copper(I) iodide (0.01 mmol, 1 mol%).
- Solvent and Base: Add the anhydrous solvent (e.g., 10 mL of toluene) and the anhydrous base (e.g., triethylamine, 2.0 mmol, 2.0 eq) to the flask.
- Alkyne Addition: Add the terminal alkyne (e.g., phenylacetylene, 1.2 mmol, 1.2 eq) to the reaction mixture.
- Reaction Conditions: Stir the reaction mixture at room temperature for 30 minutes, then heat to 70°C. Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with a suitable organic solvent (e.g., ethyl acetate, 20 mL) and wash with water (2 x 15 mL) and brine (15 mL).

- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate), filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a hexane/ethyl acetate gradient) to afford the pure coupled product.

## Visualizing Experimental Workflows

Understanding the logical flow of an experimental procedure is critical for reproducibility and troubleshooting. The following diagram, generated using the DOT language, illustrates the key steps in a typical Sonogashira coupling workflow.



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Caption: Workflow for a typical Sonogashira cross-coupling reaction.

## Safety and Handling

**2-Iodotoluene** is considered a hazardous substance. It is a combustible liquid and causes skin and serious eye irritation.[16][17] It may also cause respiratory irritation.[17] When handling this chemical, it is imperative to use appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[17] All work should be conducted in a well-ventilated fume hood.[17] In case of fire, use "alcohol" foam, dry chemical, or carbon dioxide extinguishers.[17] For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[16][17]

## Conclusion

**2-Iodotoluene** is a readily available and versatile reagent that plays a significant role in modern organic synthesis, particularly in the development of new pharmaceutical agents. Its commercial availability from a range of suppliers in various quantities and purities makes it accessible for both small-scale research and larger-scale production. A thorough understanding of its properties, safe handling procedures, and its application in robust synthetic methodologies like the Sonogashira coupling is essential for researchers and drug development professionals aiming to leverage its synthetic potential.

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